

Validating experimental results obtained with Cresol red

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Cresol Red: A Comparative Guide for Researchers

For researchers, scientists, and drug development professionals, the precise measurement of pH is a critical component of experimental accuracy and reproducibility. **Cresol Red**, a member of the sulfonphthalein family of pH indicators, offers a versatile and reliable option for various laboratory applications. This guide provides a comprehensive comparison of **Cresol Red** with other common indicators, supported by experimental data and detailed protocols.

Performance Comparison of pH Indicators

Cresol Red is distinguished by its two distinct pH transition ranges, making it a versatile tool for a variety of applications. A primary transition occurs in a neutral to slightly alkaline range, shifting from yellow at pH 7.2 to a reddish-purple at pH 8.8. A second, less commonly used transition happens in highly acidic conditions, moving from red at pH 0.2 to yellow at pH 1.8.[1] [2] This dual-range capability allows for its use in diverse experimental setups.[2]

Below is a comparative summary of **Cresol Red** and other widely used pH indicators.



Indicator	pH Range	рКа	Color Change (Acid to Base)	Key Applications
Cresol Red	7.2 - 8.8	~8.3	Yellow to Reddish-Purple	Titrations, Cell Culture, Isothermal Amplification, Gel Electrophoresis
Phenol Red	6.8 - 8.4	~7.9	Yellow to Red/Pink	Cell Culture Media, Titrations
Bromothymol Blue	6.0 - 7.6	~7.1	Yellow to Blue	Titrations, CO2 Detection, Cell Viability Assays
Methyl Orange	3.1 - 4.4	~3.7	Red to Yellow	Strong Acid- Weak Base Titrations
Phenolphthalein	8.2 - 10.0	~9.3	Colorless to Pink/Fuchsia	Weak Acid- Strong Base Titrations

Mechanism of Action: The Chemistry of Color Change

The function of **Cresol Red** as a pH indicator is rooted in its molecular structure, which responds to changes in hydrogen ion (H+) concentration.[1] As a weak acid, **Cresol Red** exists in equilibrium between its protonated (HIn) and deprotonated (In-) forms.[3] In acidic solutions, the protonated form dominates, resulting in a yellow color. As the pH increases and the solution becomes more alkaline, the molecule loses a proton, leading to a structural rearrangement and a shift in its light absorption properties, which in turn causes the color to change to reddish-purple.[1][3]



Acidic Conditions (Low pH) HIn (Protonated Form) Exhibits + OH- + H+ Alkaline Conditions (High pH) In- (Deprotonated Form) Exhibits Reddish-Purple

Mechanism of Cresol Red pH Indication

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Cresol Red's protonation and deprotonation equilibrium.

Key Experimental Applications and Protocols

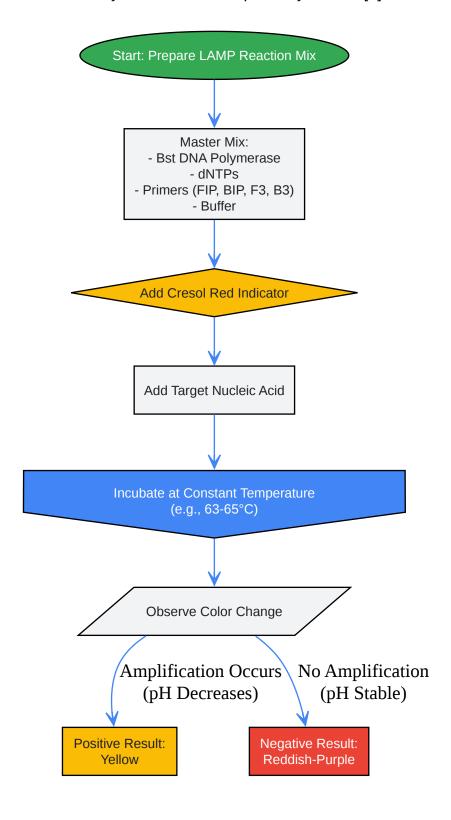
Cresol Red's utility extends beyond simple titrations. It has found valuable applications in molecular biology and analytical chemistry.

Colorimetric Isothermal Amplification (e.g., LAMP)

Loop-Mediated Isothermal Amplification (LAMP) is a technique for rapid nucleic acid amplification at a constant temperature. The reaction produces a large number of hydrogen ions, leading to a decrease in pH. **Cresol Red** can be used as a simple, visual indicator of a successful amplification.[4][5]



A study comparing **Cresol Red** and Hydroxynaphthol blue (HNB) for the detection of SARS-CoV-2 RNA using RT-LAMP found that **Cresol Red** provided high specificity.[6] While the HNB-based assay showed a sensitivity of 92.1% and specificity of 93.2%, the **Cresol Red**-based assay demonstrated a sensitivity of 80.3% and a specificity of 97%.[6]





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Workflow for a colorimetric LAMP assay using Cresol Red.

This protocol is adapted from a study on SARS-CoV-2 detection.[6]

- Reaction Mix Preparation: For a 25 μL reaction, combine the following in a sterile microcentrifuge tube:
 - 10 mM (NH₄)₂SO₄
 - 50 mM KCl
 - 0.1% v/v Tween-20
 - 8 mM MgSO₄
 - 1.4 mM of each dNTP
- pH Adjustment: Adjust the pH of the mixture to 8.0-9.0 using 1 M KOH.
- Indicator Addition: Add 100 μ M **Cresol Red** to the reaction mix.
- Enzyme and Primer Addition: Add the appropriate concentrations of reverse transcriptase,
 Bst DNA polymerase, and specific LAMP primers.
- Sample Addition: Add the template RNA to the reaction tube.
- Incubation: Incubate the reaction at 65°C for 30 minutes.
- Result Interpretation:
 - A color change from reddish-purple to yellow indicates a positive result (amplification).
 - The solution remaining reddish-purple indicates a negative result.

Tracking Dye in Gel Electrophoresis



Cresol Red can be used as a tracking dye in agarose and polyacrylamide gel electrophoresis to monitor the migration of nucleic acids or proteins.[7][8] It provides a visible band that allows the user to track the progress of the electrophoresis run and prevent the samples from running off the gel.

Tracking Dye	Apparent Migration Rate (in 1% Agarose Gel)	Common Use
Cresol Red	~125 base pairs	Small DNA/RNA fragments
Bromophenol Blue	~300-500 base pairs	General PCR products
Xylene Cyanol FF	~3000-4000 base pairs	Large DNA fragments
Orange G	~50 base pairs	Very small DNA/RNA fragments, restriction digests

Note: Migration rates are approximate and can vary with gel concentration and buffer composition.

Components:

Cresol Red: 0.25% (w/v)

Ficoll 400 or Glycerol: 15% (w/v) or 30% (v/v) respectively (for density)

• 10 mM Tris-HCl, pH 7.6

• 1 mM EDTA

· Preparation:

- 1. Dissolve the **Cresol Red** in sterile, deionized water.
- 2. Add the Ficoll 400 or glycerol and mix until fully dissolved.
- 3. Add the Tris-HCl and EDTA.
- 4. Adjust the final volume with sterile, deionized water.



- 5. Store at 4°C.
- Usage: Add 1 volume of 6X loading dye to 5 volumes of your DNA/RNA or protein sample before loading onto the gel.

Considerations for Use

- Purity: The purity of Cresol Red is crucial for accurate and reproducible results. Impurities
 can affect the pH transition range and the clarity of the color change.
- Interference: In certain applications, such as those involving high concentrations of halogens, the color of pH indicators can be altered.[9] It is important to consider the composition of the experimental solution.
- Spectrophotometry: For quantitative pH measurements, spectrophotometry can be used to
 measure the absorbance of Cresol Red at two different wavelengths (e.g., 434 nm and 570
 nm), and the ratio of these absorbances can be used to calculate a precise pH value.[10]

Conclusion

Cresol Red is a highly versatile and reliable pH indicator with a broad range of applications in research and drug development. Its distinct color changes in two pH ranges, coupled with its utility in modern molecular biology techniques like LAMP and its effectiveness as a tracking dye in gel electrophoresis, make it a valuable tool in the laboratory. By understanding its properties and comparing them with other indicators, researchers can select the most appropriate tool for their specific experimental needs, ensuring the validity and accuracy of their results.

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